

Application Notes: 2-Isopropenylaniline as a Versatile Functional Monomer

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Compound of Interest

Compound Name: 2-Isopropenylaniline

CAS No.: 52562-19-3

Cat. No.: B1294904

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Introduction

2-Isopropenylaniline is a bifunctional monomer featuring an aromatic amine group and a reactive isopropenyl (1-methylethenyl) group. This unique combination of functionalities makes it a promising candidate for the synthesis of advanced functional polymers. The aniline moiety provides a pathway to create electroactive materials, analogous to the well-studied polyaniline (PANI), with properties suitable for applications in sensors, anti-corrosion coatings, and electronics. The isopropenyl group offers a secondary route for polymerization or post-polymerization modification, potentially leading to polymers with enhanced solubility, processability, and tailored functionalities for biomedical applications, including drug delivery and tissue engineering.

These notes provide an overview of the potential applications and detailed experimental protocols for researchers, scientists, and drug development professionals interested in utilizing **2-isopropenylaniline**. The protocols are based on established methodologies for the polymerization of analogous aniline derivatives.

1. Potential Applications

- **Smart Materials and Sensors:** Polymers derived from **2-isopropenylaniline** are expected to exhibit changes in their electrical conductivity or optical properties in response to external stimuli such as pH, temperature, or the presence of specific analytes. This responsivity makes them excellent candidates for the development of chemical sensors and biosensors. For example, the polymer backbone can act as a transducer in a chemiresistive sensor, where binding of an analyte modulates the polymer's conductivity.[1]
- **Drug Delivery Systems:** The polymer can be formulated into nanoparticles, hydrogels, or micelles for controlled and targeted drug delivery.[2][3] The aniline nitrogen atoms and the aromatic rings in the polymer backbone can be functionalized with targeting ligands or used to conjugate drug molecules. The inherent biocompatibility, a common feature of many polyaniline derivatives, is advantageous for such biomedical applications.[4] The isopropenyl group, if preserved during polymerization, offers a convenient handle for click chemistry or other bio-orthogonal reactions to attach sensitive drug molecules or targeting moieties post-synthesis.
- **Conducting Polymers and Electroactive Coatings:** Through oxidative polymerization, **2-isopropenylaniline** can form a π -conjugated polymer backbone similar to polyaniline. This structure, upon doping with a protonic acid, can become electrically conductive. The presence of the isopropenyl side group is anticipated to enhance the polymer's solubility in common organic solvents, a significant advantage over the often-intractable parent polyaniline, thereby facilitating its processing into thin films and coatings for applications in microelectronics and corrosion protection.[5][6]

Experimental Protocols

Protocol 1: Synthesis of Poly(2-isopropenylaniline) via Oxidative Polymerization

This protocol describes the chemical oxidative polymerization of **2-isopropenylaniline** using ammonium persulfate (APS) as the oxidant in an acidic medium. This is a standard and effective method for synthesizing polyaniline and its derivatives.[7]

Materials:

- **2-Isopropenylaniline** (monomer)

- Ammonium persulfate (APS) (oxidant)
- Hydrochloric acid (HCl, 1 M) (dopant and solvent)
- Methanol
- Deionized water
- N-methyl-2-pyrrolidone (NMP) or Dimethylformamide (DMF) (for solubility testing)

Equipment:

- Three-neck round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Constant temperature bath (ice bath)
- Büchner funnel and vacuum flask
- Vacuum oven

Procedure:

- **Monomer Solution Preparation:** In the round-bottom flask, dissolve **2-isopropenylaniline** in 1 M HCl to a final concentration of 0.1 M. Stir the solution until the monomer is completely dissolved.
- **Cooling:** Place the flask in an ice bath and cool the solution to 0-5 °C while stirring continuously.
- **Oxidant Solution Preparation:** In a separate beaker, prepare a solution of ammonium persulfate in 1 M HCl. The molar ratio of oxidant to monomer should be 1:1.^[7] Cool this solution to 0-5 °C.

- **Polymerization:** Add the chilled oxidant solution dropwise to the stirring monomer solution over a period of approximately 30-60 minutes. A color change (e.g., to dark green or black) should be observed, indicating the onset of polymerization.
- **Reaction:** Allow the reaction to proceed at 0-5 °C for 24 hours with continuous stirring to maximize the polymer yield and molecular weight.
- **Purification:**
 - Collect the polymer precipitate by vacuum filtration using a Büchner funnel.
 - Wash the precipitate extensively with 1 M HCl to remove unreacted monomer and oligomers.
 - Subsequently, wash the polymer with methanol to remove the oxidant and other residual impurities. Continue washing until the filtrate becomes colorless.
- **Drying:** Dry the purified polymer powder in a vacuum oven at 60 °C for 24 hours.
- **Solubility Test:** Test the solubility of the dried polymer in solvents like NMP or DMF. The presence of the isopropenyl group is expected to enhance solubility compared to unsubstituted polyaniline.^[6]

Caption: General workflow for synthesis and application.

Protocol 2: Characterization of Poly(2-isopropenylaniline)

1. Fourier-Transform Infrared (FTIR) Spectroscopy:

- **Objective:** To confirm the chemical structure of the synthesized polymer.
- **Sample Preparation:** Mix a small amount of the dried polymer with KBr powder and press it into a pellet.
- **Analysis:** Record the spectrum and identify characteristic peaks corresponding to the polymer backbone.

2. UV-Visible (UV-Vis) Spectroscopy:

- Objective: To investigate the electronic properties and conjugation of the polymer.
- Sample Preparation: Dissolve the polymer in a suitable solvent (e.g., NMP) to prepare a dilute solution.
- Analysis: Scan the absorbance from 200 to 800 nm. Identify absorption bands characteristic of π - π^* transitions in the benzenoid rings and polaron/bipolaron bands indicative of the conducting state.

3. Gel Permeation Chromatography (GPC):

- Objective: To determine the average molecular weight (M_n , M_w) and polydispersity index (PDI) of the polymer.
- Sample Preparation: Dissolve the polymer in a suitable GPC solvent (e.g., NMP or THF with an appropriate salt) and filter through a 0.22 μ m filter.
- Analysis: Run the sample on a GPC system calibrated with known standards (e.g., polystyrene).

4. Cyclic Voltammetry (CV):

- Objective: To assess the electrochemical activity and redox behavior of the polymer.
- Sample Preparation: Coat the polymer onto a working electrode (e.g., glassy carbon or ITO glass) by drop-casting a polymer solution and allowing the solvent to evaporate.
- Analysis: Perform CV in a three-electrode cell using a suitable electrolyte (e.g., 1 M HCl). Scan the potential and observe the redox peaks corresponding to the leucoemeraldine-emeraldine-pernigraniline transitions.

Data Presentation

Table 1: Physicochemical Properties of **2-Isopropenylaniline** Monomer

Property	Value	Reference
CAS Number	52562-19-3	
Molecular Formula	C ₉ H ₁₁ N	
Molecular Weight	133.19 g/mol	
Appearance	Liquid	
Boiling Point	95 °C / 13 mmHg	
Density	0.978 g/mL at 25 °C	

| Refractive Index | n_{20/D} 1.57 | |

Table 2: Typical Reaction Parameters for Oxidative Polymerization

Parameter	Recommended Range/Value	Purpose
Monomer Concentration	0.1 - 0.5 M	Controls reaction rate and polymer molecular weight
[Oxidant] / [Monomer] Ratio	1:1 to 1.25:1	Stoichiometry for oxidative coupling
Acid Concentration	1.0 M HCl	Acts as a dopant and provides the reaction medium
Temperature	0 - 5 °C	Reduces side reactions and promotes linear chain growth

| Reaction Time | 12 - 24 hours | Ensures high conversion of monomer to polymer |

Table 3: Expected Spectroscopic and Electrochemical Characteristics of Poly(**2-isopropenylaniline**)

Characterization Method	Expected Features	Interpretation
FTIR	~3400 cm^{-1} (N-H stretch), ~1600 & ~1500 cm^{-1} (C=C stretches of quinoid and benzenoid rings), ~1300 cm^{-1} (C-N stretch), ~820 cm^{-1} (C-H out-of-plane bending)	Confirmation of polyaniline-like backbone structure
UV-Vis (in NMP)	~320-340 nm (π - π^* transition of benzenoid rings), ~600-650 nm (exciton absorption of quinoid rings)	Evidence of π -conjugated system

| Cyclic Voltammetry | Two distinct redox peak pairs | Corresponds to the transition between different oxidation states (leucoemeraldine, emeraldine, pernigraniline) |

Visualizations of Concepts and Workflows

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Caption: Mechanism of a chemiresistive polymer sensor.

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Caption: Formulation of a drug delivery nanoparticle.

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